

# Essential Guide to Personal Protective Equipment for Handling Radioactive Iodine

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For researchers, scientists, and drug development professionals, ensuring safety during the handling of radioactive materials like Iodine-125 (I-125) and Iodine-131 (I-131) is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, with procedural, step-by-step guidance.

## Core Personal Protective Equipment (PPE)

When working with open sources of radioactive iodine, a fundamental set of personal protective equipment is mandatory to minimize external contamination and internal exposure.

PPE Component	Specification	Rationale
Lab Coat	Full-length, worn closed with sleeves rolled down.[1]	Protects skin and personal clothing from contamination.
Gloves	Disposable, latex or nitrile.[1] Consider wearing two pairs.[2]	Prevents skin contamination. Double-gloving is a best practice for handling highly concentrated solutions.[2]
Eye Protection	Safety glasses.[1]	Essential when there is a risk of splashing or pressure build-up.[1]
Footwear	Closed-toe shoes.[1]	Protects feet from spills.

For procedures with a higher risk of contamination or exposure, additional protective gear is necessary.

Additional PPE	Specification	Rationale
Sleeve Protectors	Tyvek or similar material. <a href="#">[1]</a>	Protects wrists from contamination, an area often exposed between the glove and lab coat. <a href="#">[1]</a>
Lead Apron	0.5mm lead foil equivalent.	Recommended when dispensing I-125 in activities greater than 200 MBq to shield from gamma radiation. <a href="#">[3]</a>
Respiratory Protection	FFP3 masks or full-face respirators with appropriate cartridges. <a href="#">[4]</a>	Prevents inhalation of volatile radioactive iodine particles. <a href="#">[4]</a>

## Operational Procedures for Handling Radioactive Iodine

A systematic approach to handling radioactive iodine is crucial for safety. This involves careful preparation of the workspace, adherence to best practices during the procedure, and thorough post-use monitoring.

### Workspace Preparation

- **Designated Area:** All work with radioactive iodine should be conducted in a designated area, clearly marked with "Caution: Radioactive Materials" signs.[\[1\]](#)
- **Absorbent Paper:** Cover the work surface with absorbent paper to contain any spills.[\[1\]](#)
- **Dedicated Equipment:** Use equipment (pipettors, centrifuges, etc.) that is exclusively dedicated to radioactive material work.[\[1\]](#)
- **Shielding:** Place all vials and test tubes containing I-125 behind a lead foil shield.[\[2\]](#) For I-131, which emits more penetrating gamma radiation, thicker lead bricks (e.g., 1 inch) are

required for storage of activities greater than 10MBq.[3]

- Ventilation: Work with volatile, powdered, or gaseous radioiodine must be performed in a certified fume hood or glove box.[5][6][7]

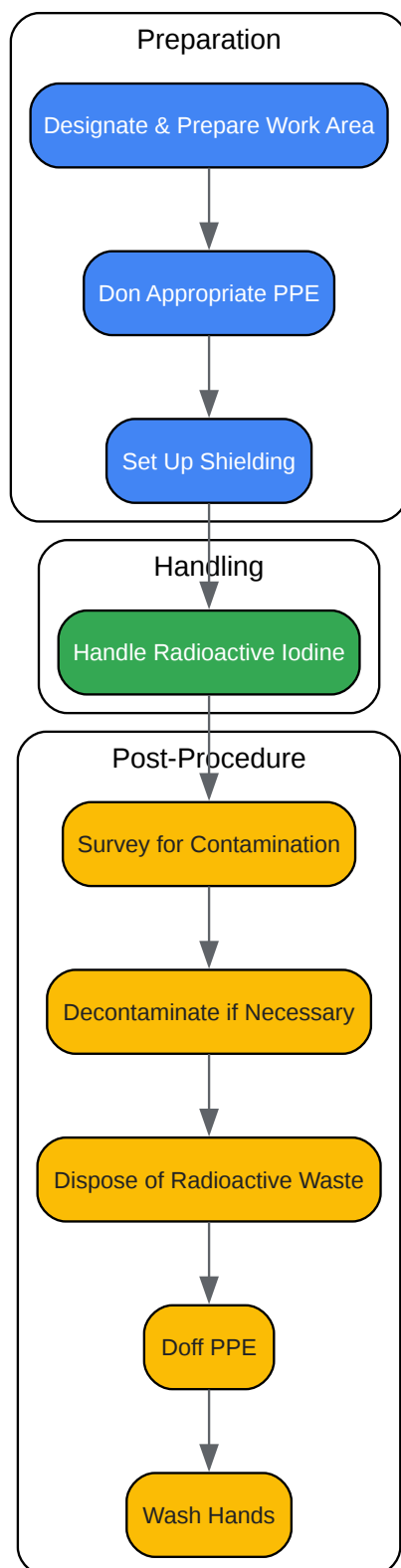
## Safe Handling Practices

- Dosimetry: Wear whole-body and ring dosimeters to monitor radiation exposure.[2][8] Ring badges should be worn under gloves.[1]
- Glove Changes: Change gloves frequently to prevent the spread of contamination.[1]
- Pipetting: Never pipette radioactive materials by mouth.[1][2]
- Thyroid Monitoring: Individuals working with significant quantities of radioiodine should undergo routine thyroid checks to monitor for internal uptake.[3][5]

## Post-Procedure Actions

- Survey: Use a Geiger counter to check hands, lab coat, shoes, clothing, and the work area for contamination.[2]
- Decontamination: If contamination is found on the skin, wash the affected area thoroughly with soap and lukewarm water.[9][10] Do not use hot water as it can increase skin absorption.[9]
- Waste Segregation: Dispose of all radioactive waste in designated, shielded containers.[2]

Below is a workflow for the safe handling of radioactive iodine in a laboratory setting.



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*Figure 1: General workflow for handling radioactive iodine.*

## Spill Management and Decontamination

In the event of a radioactive iodine spill, a prompt and systematic response is critical to contain the contamination and ensure personnel safety.

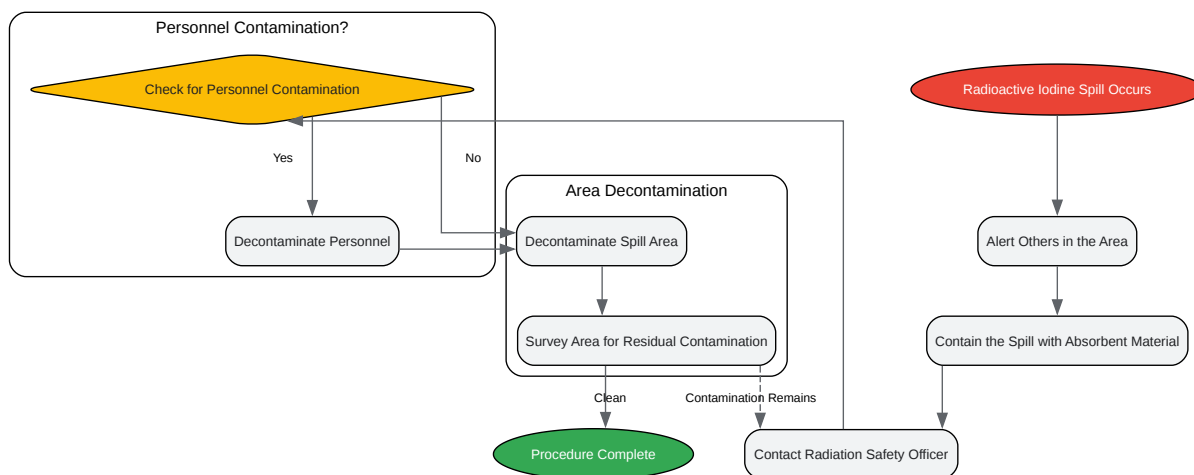
### Immediate Actions for a Spill

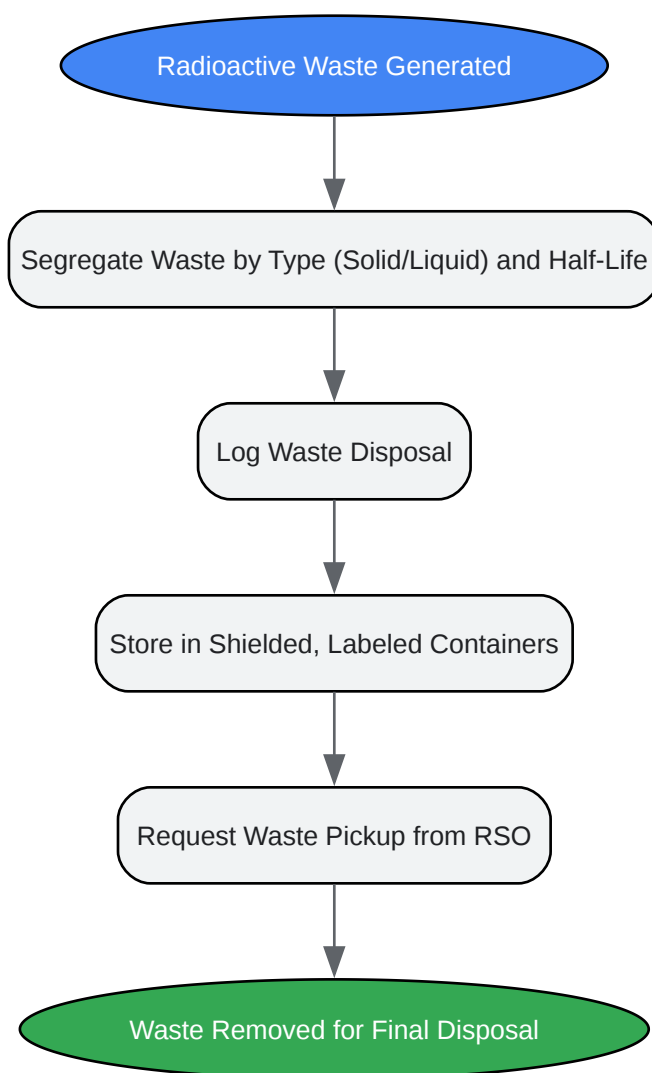
- Alert: Immediately notify others in the laboratory of the spill.[\[9\]](#)
- Contain: Cover the spill with absorbent material (e.g., paper towels) to prevent it from spreading.[\[9\]](#) For unbound iodine, adding sodium bicarbonate can help reduce volatilization.[\[9\]](#)
- Isolate: Cordon off the contaminated area.[\[9\]](#)
- Contact: Notify the Radiation Safety Office (RSO) as soon as possible.[\[9\]](#)

### Decontamination Protocol

- Personnel Decontamination:
  - Remove any contaminated clothing immediately.[\[9\]](#)
  - Wash contaminated skin with soap and lukewarm water, avoiding abrasive scrubbing.[\[9\]](#)
- Area Decontamination:
  - Working from the outer edge of the spill towards the center, wipe the area with a commercial decontamination solution or soap and water.[\[9\]](#)
  - Place all contaminated cleaning materials in a designated radioactive waste bag.[\[9\]](#)
  - Re-survey the area to ensure all contamination has been removed.[\[9\]](#)

The following diagram illustrates the decision-making process in the event of a radioactive iodine spill.





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- To cite this document: BenchChem. [Essential Guide to Personal Protective Equipment for Handling Radioactive Iodine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12098767#personal-protective-equipment-for-handling-ri]

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